

A Technical Guide to the Safe Handling of Nitro Red (Toluidine Red)

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Compound of Interest

Compound Name: Nitro Red

Cat. No.: B1584791

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling guidelines for **Nitro Red**, a synthetic organic azo dye. For clarity, this guide refers to the compound by its common chemical name, Toluidine Red, also known under the Colour Index generic name C.I. Pigment Red 3. It is primarily used as a pigment in industrial coatings and as a staining agent in histology and microscopy.^[1]^[2]^[3] Adherence to proper safety protocols is essential when handling this chemical to minimize risk and ensure a safe laboratory environment.

Chemical and Physical Properties

Toluidine Red is a dark red powder.^[4] Its insolubility in water but solubility in many organic solvents are key considerations for its use and for potential cleanup scenarios.^[3]

Property	Data	Reference(s)
IUPAC Name	1-[(4-methyl-2-nitrophenyl)diazenyl]naphthale n-2-ol	[5]
Synonyms	C.I. Pigment Red 3, C.I. 12120, Hansa Red B	[4][5]
CAS Number	2425-85-6	[2][4]
EC Number	219-372-2	[4]
Molecular Formula	C ₁₇ H ₁₃ N ₃ O ₃	[1][5]
Molecular Weight	307.30 g/mol	[5][6]
Appearance	Red powder	[4]
Melting Point	270-272 °C	
Boiling Point	> 280 °C	[7]
Solubility	Insoluble in water; Slightly soluble in ethanol, xylene, ethers, ketones.	[3][5][7]
Density	1.34 - 1.52 g/cm ³ at 25 °C	[7]
Vapor Pressure	0 Pa at 25 °C	[7]

Toxicological Information

The toxicological properties of Toluidine Red have not been fully investigated.[4] However, available data suggests it should be handled with caution as it may cause irritation and has limited evidence of carcinogenic effect.[4]

Parameter	Data / Finding	Reference(s)
Acute Oral Toxicity	LD50 (Rat, oral): > 2,000 mg/kg bw	[7]
Skin Irritation	May cause skin irritation.[4] Prolonged or repeated contact may result in defatting and drying of the skin, causing irritation and dermatitis (rash). [8]	[4][8]
Eye Irritation	May cause eye irritation.[4] Classified as a moderate eye irritant based on tests of similar mixtures, potentially causing tearing, reddening, and/or swelling.[8]	[4][8]
Inhalation	May cause respiratory tract irritation.[4] Excessive inhalation may cause nasal and respiratory irritation and central nervous system effects. [8]	[4][8]
Ingestion	May cause gastrointestinal irritation with nausea, vomiting, and diarrhea.[4] Ingestion can cause cyanosis.[3]	[3][4]
Carcinogenicity	IARC Group 3: Not classifiable as to its carcinogenicity to humans.[9] There is limited evidence in experimental animals for the carcinogenicity of C.I. Pigment Red 3.[7]	[7][9]
Chronic Exposure	No information found.[4]	[4]

Fire and Reactivity Data

Toluidine Red is a stable solid, but certain conditions and materials should be avoided. It is not considered flammable and has no listed flash point.

Parameter	Data / Finding	Reference(s)
Flammability	May be combustible at high temperatures.[10] Not considered flammable.	[10]
Flash Point	Not applicable.	[4]
Autoignition Temperature	Not applicable.	[4]
Chemical Stability	Stable under normal temperatures and pressures. [4]	[4]
Conditions to Avoid	Dust generation, excess heat, incompatible materials.[4][10]	[4][10]
Incompatible Materials	Strong oxidizing agents.[4][10]	[4][10]
Hazardous Decomposition	Carbon monoxide, carbon dioxide, oxides of nitrogen, irritating and toxic fumes and gases.[4][10]	[4][10]
Occupational Exposure Limits	No OSHA PELs or ACGIH TLVs are listed for this chemical.	[4]

Safety and Handling

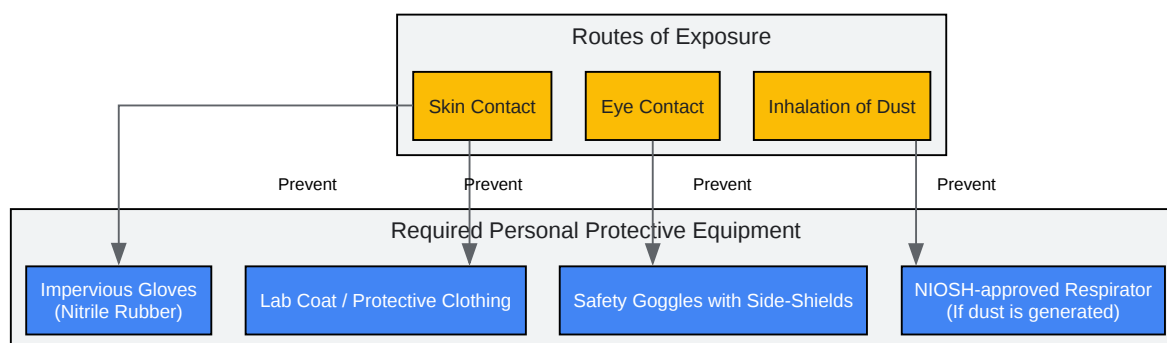
Proper handling procedures are critical to minimize exposure. This involves a combination of engineering controls, administrative controls, and personal protective equipment.

Engineering Controls

Facilities storing or utilizing this material should be equipped with an eyewash station and a safety shower.[4] Use with adequate ventilation to keep airborne concentrations low and minimize dust generation.[4]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn to prevent skin, eye, and respiratory exposure.



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References

- 1. CAS 2425-85-6: Toluidine red | CymitQuimica [cymitquimica.com]
- 2. Toluidine red - Wikipedia [en.wikipedia.org]
- 3. cameo.mfa.org [cameo.mfa.org]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. Toluidine Red | C₁₇H₁₃N₃O₃ | CID 17047 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. static.cymitquimica.com [static.cymitquimica.com]

- 7. echemi.com [echemi.com]
- 8. woodwrightfinish.com [woodwrightfinish.com]
- 9. CI PIGMENT RED 3 - Occupational Exposures of Hairdressers and Barbers and Personal Use of Hair Colourants; Some Hair Dyes, Cosmetic Colourants, Industrial Dyestuffs and Aromatic Amines - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 10. spectrumchemical.com [spectrumchemical.com]
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